

Application Note: Precision Functionalization of Ethyl 4-Hydroxyazepane-1-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-hydroxyazepane-1-carboxylate

CAS No.: 109386-74-5

Cat. No.: B13021262

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Executive Summary & Chemical Profile[1]

Ethyl 4-hydroxyazepane-1-carboxylate represents a privileged scaffold in drug discovery, particularly for GPCR ligands (e.g., Muscarinic M4 agonists) and kinase inhibitors (e.g., Balanol analogs).[1] The 7-membered azepane ring introduces unique conformational flexibility compared to piperidines, allowing the C4-substituent to explore vector space distinct from standard 6-membered rings.

Structural Analysis[1][2]

- **Nucleophilic Handle:** The secondary alcohol at C4 is the primary site for diversification.[1]
- **Electronic Environment:** The N-COOEt group withdraws electron density, slightly increasing the acidity of the C4-OH proton compared to a free amine, but reducing the basicity of the ring nitrogen.
- **Stereochemistry:** The C4 position is chiral.[1] This guide applies to both racemic and enantiopure starting materials, though specific notes on stereoinversion are provided in the

Mitsunobu section.

Reactivity Heatmap

Reaction Class	Feasibility	Critical Considerations
O-Alkylation (SN2)	High	Requires strong base (NaH) or Phase Transfer Catalysis (PTC).[1] Steric hindrance in the 7-membered ring can slow kinetics.
O-Acylation	Very High	Rapid reaction with acid chlorides/anhydrides.[1] Standard DMAP catalysis is effective.[1]
Mitsunobu Reaction	High	Excellent for stereochemical inversion or installing N/S nucleophiles.[1]
Oxidation	High	Clean conversion to 4-oxoazepane (ketone) using Dess-Martin Periodinane.[1]
Carbamate Hydrolysis	Low	WARNING: The N-COOEt group is chemically robust.[1] Removal requires harsh conditions (e.g., TMSI or HBr/AcOH) that may compromise C4 modifications.[1]

Detailed Experimental Protocols

Protocol A: O-Alkylation (Ether Synthesis)

Objective: Installation of aryl/alkyl ethers for SAR exploration. Mechanism: Williamson Ether Synthesis via alkoxide generation.[1]

Reagents:

- Substrate: **Ethyl 4-hydroxyazepane-1-carboxylate** (1.0 equiv)[1]
- Electrophile: Benzyl bromide / Alkyl iodide (1.2–1.5 equiv)[1]
- Base: Sodium Hydride (60% dispersion in oil, 1.5 equiv)[1]
- Solvent: Anhydrous DMF or THF (0.1 M concentration)
- Catalyst (Optional): Tetrabutylammonium iodide (TBAI, 0.1 equiv) for sluggish chlorides.[1]

Step-by-Step Methodology:

- Alkoxide Formation: In a flame-dried flask under Ar/N₂, dissolve the substrate in anhydrous DMF. Cool to 0°C.[1]
- Deprotonation: Add NaH portion-wise.[1] Evolution of H₂ gas will occur.[2] Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes to ensure complete deprotonation. Note: The solution typically turns slightly yellow.[1]
- Electrophile Addition: Cool back to 0°C (optional, depending on electrophile reactivity) and add the alkyl halide dropwise.
- Reaction: Allow to warm to RT and stir.
 - Monitoring: TLC (usually 30–50% EtOAc/Hexane).[1] Reaction time is typically 2–16 hours.[1]
 - Troubleshooting: If conversion stalls, heat to 50°C and add TBAI. The 7-membered ring can adopt folded conformers that shield the alkoxide; heat overcomes this entropic barrier.
- Quench & Workup: Quench carefully with sat. NH₄Cl.[1] Extract with EtOAc (3x).[1][3] Wash organics with H₂O (2x) and Brine (1x) to remove DMF.[1] Dry over Na₂SO₄.

Protocol B: Activation via Tosylation (Leaving Group Installation)

Objective: Converting the -OH into a Tosylate (-OTs) to enable S_N2 displacement by amines, thiols, or azides.[1]

Reagents:

- Substrate (1.0 equiv)
- p-Toluenesulfonyl chloride (TsCl) (1.5 equiv)[1]
- Pyridine (solvent & base, or 3.0 equiv in DCM)[1]
- DMAP (0.1 equiv)[1]

Step-by-Step Methodology:

- Dissolution: Dissolve substrate in DCM (0.2 M). Add Pyridine (3.0 equiv) and DMAP (catalytic).[1]
- Addition: Add TsCl portion-wise at 0°C.
- Incubation: Stir at RT for 12–24 hours.
 - Checkpoint: The formation of the tosylate is often slower than in primary alcohols.[1]
Monitor for the disappearance of the polar starting material.[1]
- Workup: Dilute with DCM. Wash with 1M HCl (to remove pyridine), then sat.[1] NaHCO₃.
- Stability Note: The resulting Ethyl 4-(tosyloxy)azepane-1-carboxylate is moderately stable but should be used immediately or stored at -20°C to prevent elimination to the alkene (enamide formation).[1]

Protocol C: Stereochemical Inversion (Mitsunobu Reaction)

Objective: Inverting the chiral center (e.g., converting (R)-OH to (S)-Ester) or installing difficult nucleophiles.[1]

Reagents:

- Substrate (1.0 equiv)

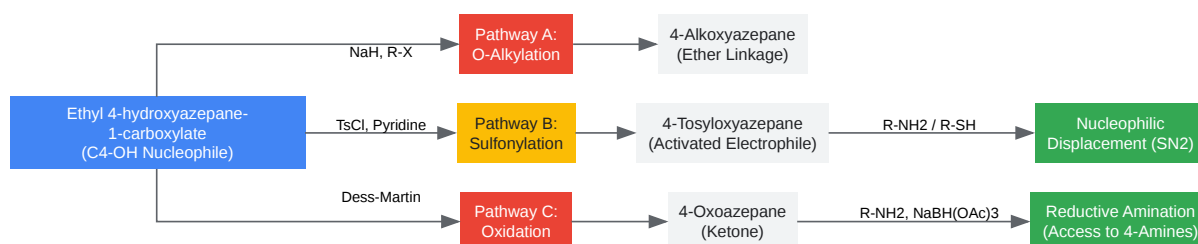
- Triphenylphosphine (PPh₃, 1.5 equiv)[1]
- Nucleophile (e.g., Benzoic acid, Phenol, Phthalimide) (1.5 equiv)[1]
- DIAD or DEAD (Diisopropyl azodicarboxylate) (1.5 equiv)[1]
- Solvent: Anhydrous THF or Toluene.[1]

Step-by-Step Methodology:

- Complexation: Dissolve Substrate, PPh₃, and Nucleophile in THF. Cool to 0°C.[1]
- Activation: Add DIAD dropwise over 10 minutes. The solution will turn yellow/orange.[1]
- Reaction: Stir at RT for 12–24 hours.
- Purification (Critical): Triphenylphosphine oxide (TPPO) is a difficult byproduct.[1]
 - Tip: Triturate the crude residue with Hexane/Ether (1:[1]1) to precipitate TPPO before column chromatography.[1]
 - Stereochemistry: This reaction proceeds with Walden Inversion.[1] If you start with cis-4-OH, you obtain the trans-product.

Strategic Workflow Visualization

The following diagram illustrates the divergent synthesis pathways starting from **Ethyl 4-hydroxyazepane-1-carboxylate**.



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Figure 1: Divergent functionalization pathways for **Ethyl 4-hydroxyazepane-1-carboxylate**.^[1]
Pathway B inverts stereochemistry upon displacement; Pathway C ablates stereochemistry.^[1]

Troubleshooting & Scientific Validation

Conformational Bias & Reaction Rates

The azepane ring is highly flexible, existing in twist-chair and twist-boat conformations.

- Issue: In SN2 reactions (Protocol B displacement), the nucleophile may struggle to approach the backside of the C4-OTs due to transannular hydrogen interactions.
- Solution: Use polar aprotic solvents (DMSO, DMF) and elevated temperatures (60–80°C) for displacement reactions to populate higher-energy conformers that expose the reaction center.^[1]

Protecting Group Orthogonality

Unlike Boc-protected azepanes, the Ethyl Carbamate is extremely stable.

- Acid Stability: It survives TFA and 4M HCl/Dioxane.^[1] Do not attempt to deprotect using standard Boc protocols.^[1]
- Deprotection: If removal is required, use Trimethylsilyl iodide (TMSI) in DCM or refluxing KOH in Ethanol.^[1] Note that these conditions are harsh and may cleave newly formed ether/ester bonds at C4.^[1]

Analytical Data Validation

- NMR Signature: The methylene protons adjacent to the Nitrogen (C2 and C7) will appear as complex multiplets around 3.3–3.6 ppm.^[1] The C4-H (methine attached to Oxygen) typically shifts from ~3.9 ppm (OH) to ~4.5–5.0 ppm upon acylation/tosylation.^[1]
- Rotamers: Due to the N-COOEt bond character, NMR spectra may show rotameric broadening or splitting at room temperature. Run NMR at 50°C in DMSO-d6 to coalesce peaks for cleaner integration.

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